

Application Note: Measuring CX-6258 Activity with a Radiometric Kinase Assay

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: CX-6258

Cat. No.: B15603966

[Get Quote](#)

For Research Use Only. Not for use in diagnostic procedures.

Introduction

CX-6258 is a potent and selective pan-inhibitor of the Pim kinase family, which includes Pim-1, Pim-2, and Pim-3.[1][2][3][4] These serine/threonine kinases are key regulators of cell survival and proliferation and are implicated in the progression of various cancers, including leukemia and solid tumors like prostate and pancreatic cancer.[5] **CX-6258** exhibits robust anti-tumor activity by inhibiting the phosphorylation of downstream pro-survival proteins such as Bad and 4E-BP1.[1][3][6][7] This application note provides a detailed protocol for measuring the inhibitory activity of **CX-6258** against Pim kinases using a radiometric assay, a sensitive and direct method for quantifying kinase activity.[8]

Principle of the Assay

The radiometric kinase assay measures the transfer of a radiolabeled phosphate group from [γ - ^{32}P]ATP to a specific substrate by the kinase.[8][9] The amount of radioactivity incorporated into the substrate is directly proportional to the kinase activity. By performing the assay in the presence of varying concentrations of an inhibitor like **CX-6258**, the half-maximal inhibitory concentration (IC₅₀) can be determined.

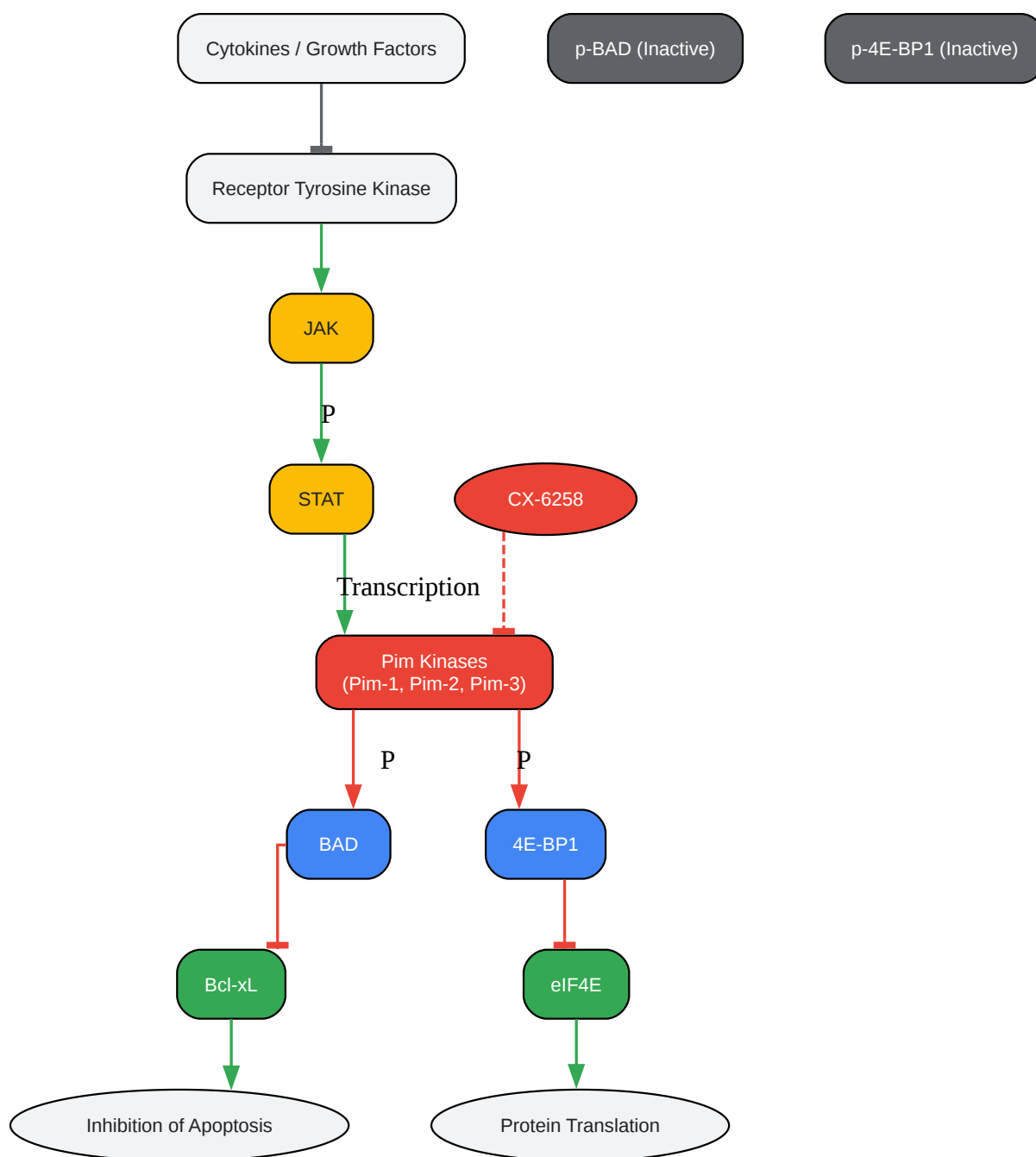
Target Kinases and CX-6258 Potency

CX-6258 demonstrates high potency against all three Pim kinase isoforms. The biochemical potency of **CX-6258** is summarized in the table below.

Kinase	IC50 (nM)
Pim-1	5[1][3][4]
Pim-2	25[1][3][4]
Pim-3	16[1][3][4]

Pim Kinase Signaling Pathway

Pim kinases are downstream effectors of the JAK/STAT signaling pathway and are often upregulated by various cytokines and oncogenes.[5] They play a crucial role in cell survival by phosphorylating and inactivating pro-apoptotic proteins like BAD and promoting protein synthesis through the phosphorylation of 4E-BP1.[5][7]



[Click to download full resolution via product page](#)

Caption: Simplified Pim kinase signaling pathway and the inhibitory action of **CX-6258**.

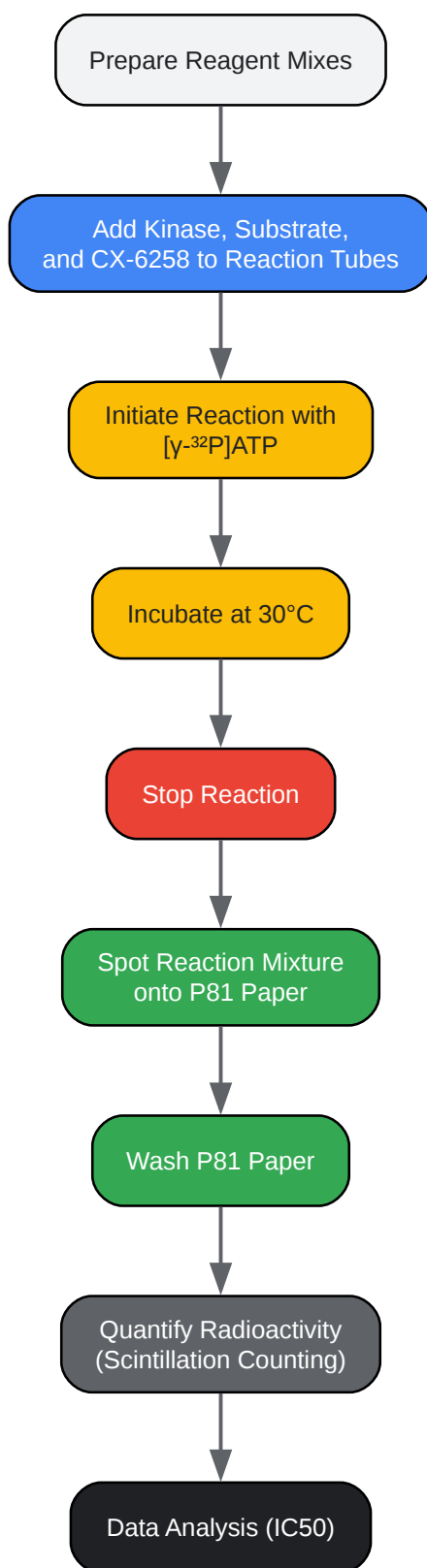
Experimental Protocol: Radiometric Kinase Assay

This protocol is adapted for measuring the activity of Pim-1, Pim-2, and Pim-3 kinases in the presence of **CX-6258**.

Materials and Reagents

- Recombinant human Pim-1, Pim-2, or Pim-3 kinase (e.g., from MilliporeSigma, ProQinase)
- Pim kinase substrate peptide: RSRHSSYPAGT
- **CX-6258** (dissolved in DMSO)
- [γ - ^{32}P]ATP (PerkinElmer)
- Non-radiolabeled ATP
- Kinase reaction buffer (e.g., 25 mM MOPS, pH 7.2, 12.5 mM β -glycerol-phosphate, 25 mM MgCl_2 , 5 mM EGTA, 2 mM EDTA)
- Dithiothreitol (DTT)
- Phosphocellulose paper (P81)[\[9\]](#)
- Wash buffer (e.g., 0.75% phosphoric acid)
- Scintillation cocktail
- Scintillation counter
- Microcentrifuge tubes
- Pipettes and tips
- Incubator or water bath (30°C)

Assay Workflow



[Click to download full resolution via product page](#)

Caption: General workflow for the radiometric kinase assay.

Detailed Procedure

- Prepare Reagents:
 - Prepare a stock solution of **CX-6258** in DMSO. Create a serial dilution of **CX-6258** in kinase reaction buffer to achieve the desired final concentrations for the assay.
 - Prepare the kinase reaction buffer and supplement with DTT to a final concentration of 0.25 mM.
 - Prepare the ATP stock solution containing both non-radiolabeled ATP and [γ - 32 P]ATP. The final ATP concentration in the assay will vary depending on the kinase being tested:
 - Pim-1: 30 μ M ATP[6]
 - Pim-2: 5 μ M ATP[6]
 - Pim-3: 155 μ M ATP[6]
 - Prepare the substrate peptide stock solution in the kinase reaction buffer.
- Set up the Kinase Reaction:
 - For each reaction, in a microcentrifuge tube, combine the following:
 - Kinase reaction buffer
 - Recombinant Pim kinase (the optimal concentration should be determined empirically)
 - Substrate peptide (RSRHSSYPAGT)
 - **CX-6258** at various concentrations (or DMSO for the control)
 - Pre-incubate the mixture for 10 minutes at 30°C.
- Initiate the Reaction:
 - Start the kinase reaction by adding the [γ - 32 P]ATP solution to each tube.

- The final reaction volume is typically 25-50 μL .
- Incubation:
 - Incubate the reaction tubes at 30°C for a predetermined time (e.g., 20-30 minutes). The incubation time should be within the linear range of the kinase reaction.
- Stop the Reaction:
 - Terminate the reaction by spotting a portion of the reaction mixture (e.g., 20 μL) onto a labeled square of P81 phosphocellulose paper.
- Wash the P81 Paper:
 - Wash the P81 paper squares multiple times (e.g., 3-4 times for 5-10 minutes each) in a large volume of wash buffer (0.75% phosphoric acid) to remove unincorporated [γ - ^{32}P]ATP.
 - Perform a final wash with acetone and let the paper air dry.
- Quantify Radioactivity:
 - Place each dry P81 paper square into a scintillation vial.
 - Add scintillation cocktail to each vial.
 - Measure the incorporated radioactivity using a scintillation counter.

Data Analysis

- Calculate the percentage of kinase inhibition for each concentration of **CX-6258** relative to the DMSO control (0% inhibition) and a no-kinase control (100% inhibition).
- Plot the percentage of inhibition against the logarithm of the **CX-6258** concentration.
- Determine the IC₅₀ value by fitting the data to a sigmoidal dose-response curve using appropriate software (e.g., GraphPad Prism).

Summary

This radiometric assay provides a robust and sensitive method for determining the inhibitory activity of **CX-6258** against Pim-1, Pim-2, and Pim-3 kinases. The provided protocol offers a framework for researchers to assess the potency of this and other Pim kinase inhibitors, contributing to the broader understanding of their therapeutic potential in cancer research and drug development.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]
- [2. medkoo.com](https://www.medkoo.com) [[medkoo.com](https://www.medkoo.com)]
- [3. medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]
- [4. plus.labcloudinc.com](https://www.plus.labcloudinc.com) [[plus.labcloudinc.com](https://www.plus.labcloudinc.com)]
- [5. Discovery of CX-6258. A Potent, Selective, and Orally Efficacious pan-Pim Kinases Inhibitor - PMC](#) [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/pmc/)]
- [6. selleckchem.com](https://www.selleckchem.com) [[selleckchem.com](https://www.selleckchem.com)]
- [7. file.medchemexpress.com](https://www.file.medchemexpress.com) [[file.medchemexpress.com](https://www.file.medchemexpress.com)]
- [8. Assay of protein kinases using radiolabeled ATP: a protocol | MRC PPU](#) [ppu.mrc.ac.uk]
- [9. A high-throughput radiometric kinase assay - PMC](#) [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/pmc/)]
- To cite this document: BenchChem. [Application Note: Measuring CX-6258 Activity with a Radiometric Kinase Assay]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15603966/docs#application-note-measuring-cx-6258-activity-with-a-radiometric-kinase-assay>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)